

## Combining Iomeprol with other imaging modalities for multimodal studies

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## Application Notes and Protocols for Multimodal Imaging with Iomeprol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for combining **lomeprol**-enhanced Computed Tomography (CT) with other imaging modalities for comprehensive preclinical and clinical research. Multimodal imaging leverages the strengths of individual techniques to provide a more complete anatomical and functional assessment. **lomeprol**, a non-ionic, low-osmolar iodinated contrast agent, is a valuable tool for enhancing the anatomical detail provided by CT in these multimodal studies.[1]

### Combining Iomeprol-Enhanced CT with Positron Emission Tomography (PET)

Positron Emission Tomography (PET) is a highly sensitive molecular imaging technique that provides functional information on metabolic processes.[2] Combining PET with **Iomeprol**-enhanced CT allows for the precise anatomical localization of functional data, which is crucial for applications in oncology, neurology, and cardiology.[3]

## Experimental Protocol: Preclinical PET/CT with Iomeprol Contrast



This protocol is designed for preclinical imaging of small animals (e.g., mice, rats) using a sequential PET/CT scanner.

#### Materials:

- **lomeprol** (e.g., lomeron®)
- PET Radiotracer (e.g., 18F-FDG)
- Anesthesia (e.g., isoflurane)
- Catheterization supplies
- Animal warming system
- Preclinical PET/CT scanner

#### Procedure:

- Animal Preparation:
  - Fast the animal for 4-6 hours prior to 18F-FDG injection to reduce background signal.
  - Anesthetize the animal using isoflurane (1-2% in oxygen).
  - Place a catheter in the tail vein for injections.
  - Maintain the animal's body temperature using a warming pad throughout the procedure.
- Radiotracer and Contrast Agent Administration:
  - Administer the PET radiotracer (e.g., 7.4-9.3 MBq of 18F-FDG) via the tail vein catheter.
  - Allow for an uptake period of 45-60 minutes. During this time, the animal should remain anesthetized and warm.[5]
  - Approximately 5 minutes before the CT scan, administer lomeprol (dosage to be determined based on animal weight and specific study aims, typically 50-100 μL for a mouse) via the tail vein catheter.



- Image Acquisition:
  - Position the animal in the PET/CT scanner.
  - Perform a CT scan for attenuation correction and anatomical localization. Typical parameters for a preclinical scanner would be 50-80 kVp X-ray source and a short scan time.
  - Immediately following the CT scan, acquire the PET data. A static emission scan of 10-15 minutes is typical.
- Image Analysis:
  - Reconstruct the PET and CT images.
  - Co-register the PET and CT data to fuse the functional and anatomical images.
  - Perform quantitative analysis of radiotracer uptake in regions of interest defined on the coregistered images.

#### Quantitative Data Summary:

Parameter	Typical Value (Mouse Model)	Reference
18F-FDG Dose	7.4-9.3 MBq	
Iomeprol Dose	50-100 μL	N/A
Uptake Time	45-60 minutes	
CT Voltage	50-80 kVp	N/A
PET Acquisition Time	10-15 minutes	

#### **Experimental Workflow:**





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Preclinical PET/CT workflow with **Iomeprol**.

# Combining Iomeprol-Enhanced CT with Magnetic Resonance Imaging (MRI)

MRI offers excellent soft-tissue contrast and provides a wealth of functional information without the use of ionizing radiation. Co-registering **Iomeprol**-enhanced CT images with MRI data can be highly beneficial for applications such as radiation therapy planning and surgical guidance, where both bone and soft tissue delineation are critical.

### **Experimental Protocol: CT-MRI Co-registration**

This protocol outlines the steps for acquiring and co-registering **lomeprol**-enhanced CT and MRI scans.

#### Materials:

- lomeprol (e.g., lomeron®)
- Anesthesia
- CT scanner
- MRI scanner
- Image co-registration software

#### Procedure:

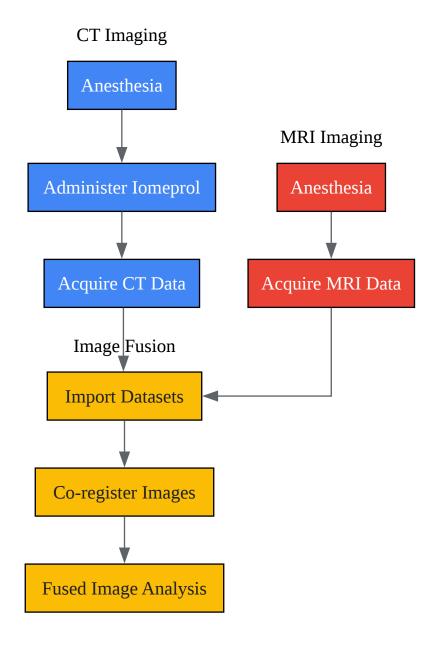
• Image Acquisition - CT:



- Anesthetize the subject.
- Administer lomeprol intravenously to enhance vascular structures and organs of interest.
  The dose and timing will depend on the specific application and subject.
- Position the subject in the CT scanner and acquire the images.
- Image Acquisition MRI:
  - The MRI scan can be performed before or after the CT scan. If performed in the same session, ensure the subject remains in the same position.
  - Anesthetize and position the subject in the MRI scanner.
  - Acquire the desired MRI sequences (e.g., T1-weighted, T2-weighted).
- Image Co-registration and Analysis:
  - Import both the CT and MRI datasets into the image co-registration software.
  - Perform a rigid or deformable registration to align the two datasets.
  - The fused images can then be used for treatment planning, surgical navigation, or further analysis.

Logical Relationship Diagram:





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Workflow for CT-MRI co-registration.

# Combining Iomeprol-Enhanced CT with In Vivo Fluorescence Imaging

In vivo fluorescence imaging is a powerful tool for visualizing cellular and molecular processes in real-time. Combining this modality with **Iomeprol**-enhanced micro-CT provides a high-



resolution anatomical roadmap for the fluorescence signal, enabling more accurate localization and quantification.

## **Experimental Protocol: Preclinical Micro-CT and Fluorescence Imaging**

This protocol is for the combined in vivo imaging of small animals.

#### Materials:

- lomeprol (e.g., lomeron®)
- Fluorescent probe
- Anesthesia
- Micro-CT scanner
- · In vivo fluorescence imaging system

#### Procedure:

- Animal and Probe Preparation:
  - Prepare the animal model of interest.
  - Administer the targeted fluorescent probe. The timing of imaging will depend on the pharmacokinetics of the probe.
- Image Acquisition:
  - Anesthetize the animal.
  - Acquire fluorescence images using the in vivo imaging system.
  - Administer lomeprol intravenously.



- Immediately transfer the animal to the micro-CT scanner and acquire high-resolution anatomical images.
- Image Analysis:
  - Reconstruct the 3D micro-CT dataset.
  - Co-register the 2D or 3D fluorescence data with the micro-CT volume.
  - Analyze the localized fluorescence signal within the anatomical context provided by the CT.

#### **Experimental Workflow Diagram:**



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Workflow for combined CT and fluorescence imaging.

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